

Detda CAS number 68479-98-1 technical data sheet

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Detda

Cat. No.: B1629433

[Get Quote](#)

An In-depth Technical Guide to Diethyltoluenediamine (CAS Number: 68479-98-1)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of Diethyltoluenediamine (**DETDA**), a widely used aromatic diamine with the CAS number 68479-98-1. **DETDA** is primarily utilized as a chain extender and curing agent in the polymer industry, particularly for polyurethane and epoxy resins.[1][2][3][4][5][6][7][8] This document summarizes its key physical and chemical properties, explores its primary applications with illustrative experimental protocols, and delves into its reaction mechanisms.

Core Data Presentation

The following tables summarize the key quantitative data for **DETDA**, facilitating easy comparison of its properties.

Table 1: Physical and Chemical Properties of DETDA

Property	Value	Source(s)
CAS Number	68479-98-1	[2] [3]
EINECS Number	270-877-4	[2] [6]
Molecular Formula	C11H18N2	[1] [2] [6]
Molecular Weight	178.28 g/mol	[1] [3] [6]
Appearance	Colorless to yellowish or light amber transparent liquid	[1] [2] [3] [6]
Boiling Point	301.4 °C to 308 °C at 760 mmHg	[2] [3]
Freezing Point	-9 °C	[3]
Flash Point	135 °C	[3]
Density (at 20°C)	1.013 to 1.02 g/cm ³	[2] [3]
Viscosity (at 20°C)	280-290 mPa·s	[2] [3]
Viscosity (at 25°C)	155 mPa·s	[3]
Vapor Pressure (at 165°C)	1.33 x 10 ³ Pa	[2]
Solubility	Slightly soluble in water; soluble in alcohol, ether, acetone, and other polar organic solvents	[1] [2]

Table 2: Composition and Purity Specifications for Commercial DETDA

Component	Specification	Source(s)
Purity (DETDA Content)	≥ 97.5% - 98%	[5] [6]
3,5-Diethyltoluene-2,4-diamine Isomer	75% - 82%	[5]
3,5-Diethyltoluene-2,6-diamine Isomer	17% - 24%	[5]
Toluene Diamine (TDA) Content	≤ 0.1%	[5] [6]
Moisture Content	≤ 0.1%	[5] [6]
Amine Value	620-640 mg KOH/g	[5]

Table 3: Performance Characteristics of DETDA in Epoxy Resin Systems

The following table illustrates the effect of **DETDA** as a curing agent on the properties of an epoxy resin (e.g., Epon 828), showcasing its performance relative to other curing agents like MDA.

Property	DETDA	MDA	DETDA @ 100°C	Source(s)
Pot-life (min)	~240	-	-	[9]
Hardness (Shore A)	28	-	-	[9]
Tensile Strength (PSI)	269	-	-	[9]
Elongation (%)	1177	-	-	[9]
Tear Strength (lb/in)	49	-	-	[9]

Note: The performance data can vary significantly based on the specific epoxy resin, formulation, and curing conditions.

Experimental Protocols

This section provides detailed methodologies for key experiments involving **DETDA**, offering a practical guide for laboratory and research applications.

Synthesis of Diethyltoluenediamine (DETDA)

The industrial synthesis of **DETDA** typically involves the ethylation of toluene diamine (TDA). A common method is outlined below, based on publicly available patent literature.

Materials:

- Toluene diamine (TDA)
- Ethylene
- Catalyst (e.g., an 'aromatic amine-aluminum' catalyst system, or a zeolite catalyst)
- Solvent (e.g., diphenyl ether or phenoxy biphenyl for catalyst recovery)

Procedure:

- Charge a high-pressure reactor with toluene diamine and the chosen catalyst.
- Heat the reactor to 150-200°C with stirring to form the catalyst system.
- Purge the reactor with a small amount of ethylene to remove any generated hydrogen.
- Increase the temperature to 290-330°C and introduce ethylene gas to a pressure of 6.0-8.0 MPa.
- Maintain the reaction for a specified time (e.g., 0.75-1.2 hours) to allow for complete alkylation.
- After the reaction, add a high-boiling solvent like diphenyl ether to reduce the viscosity of the mixture.

- Filter the mixture to separate the catalyst for recycling.
- The filtrate is then subjected to distillation to purify the **DETDA**.

Preparation of a Polyurethane Elastomer using **DETDA** as a Chain Extender

This protocol describes the preparation of a polyurethane elastomer, a common application for **DETDA**.

Materials:

- Polyurethane prepolymer (e.g., a TDI or MDI-based prepolymer)
- Diethyltoluenediamine (**DETDA**)
- Degassing equipment (vacuum chamber)
- Molding equipment

Procedure:

- Preheat the polyurethane prepolymer to the recommended processing temperature (typically 70-100°C) to reduce its viscosity.
- Degas the prepolymer under vacuum to remove any dissolved air or moisture.
- Calculate the stoichiometric amount of **DETDA** required based on the isocyanate (NCO) content of the prepolymer. The equivalent weight of **DETDA** is approximately 89.14.
- Heat the **DETDA** to a moderate temperature (e.g., 50-70°C) to ensure good mixing.
- Thoroughly mix the preheated and degassed prepolymer with the calculated amount of **DETDA**. Mixing should be rapid and efficient due to the fast reaction rate.
- Pour the reacting mixture into a preheated and release-coated mold.

- Cure the cast elastomer in an oven at a specified temperature and duration (e.g., 100-120°C for 1-16 hours).
- Post-cure the demolded part at a slightly elevated temperature for an extended period to ensure the completion of the reaction and stabilization of mechanical properties.

Curing of an Epoxy Resin with DETDA

This protocol outlines the use of **DETD**A as a curing agent for an epoxy resin.

Materials:

- Epoxy resin (e.g., Diglycidyl ether of bisphenol A - DGEBA)
- Diethyltoluenediamine (**DETD**A)
- Mixing and application tools

Procedure:

- Determine the appropriate mix ratio of epoxy resin to **DETD**A based on the epoxy equivalent weight (EEW) of the resin and the amine hydrogen equivalent weight (AHEW) of **DETD**A (approximately 44.6). A common stoichiometric ratio is around 26.4 parts of **DETD**A per 100 parts of a standard DGEBA resin.[\[10\]](#)
- Pre-warm the epoxy resin to reduce its viscosity if necessary.
- Thoroughly mix the epoxy resin and **DETD**A until a homogeneous mixture is achieved.
- Apply the mixture to the desired substrate or pour it into a mold.
- The curing can be carried out at ambient temperature, although an elevated temperature cure (e.g., 80-150°C) is often employed to accelerate the process and enhance the final properties. The specific curing schedule will depend on the application and desired performance characteristics.

Standard Test Methods for Characterizing DETDA-cured Polymers

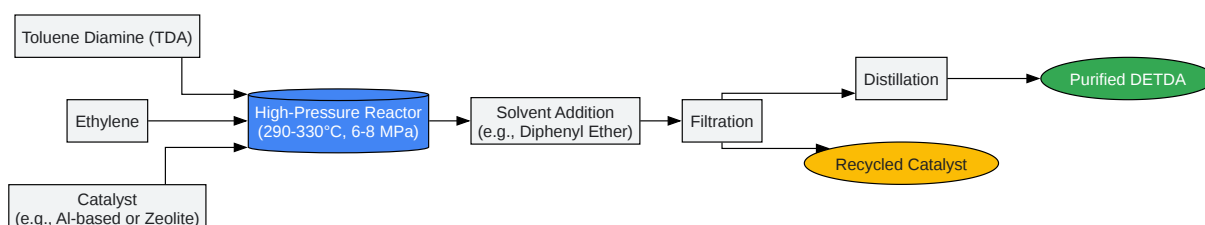
The mechanical and physical properties of polyurethane and epoxy systems cured with **DETD**A are typically evaluated using standardized test methods, such as those published by ASTM International.

- Hardness (Durometer): ASTM D2240
- Tensile Strength and Elongation: ASTM D412
- Tear Strength: ASTM D624
- Compression Set: ASTM D395
- Specific Gravity: ASTM D792

Mandatory Visualizations

This section provides diagrams to visualize key processes and relationships related to **DETD**A.

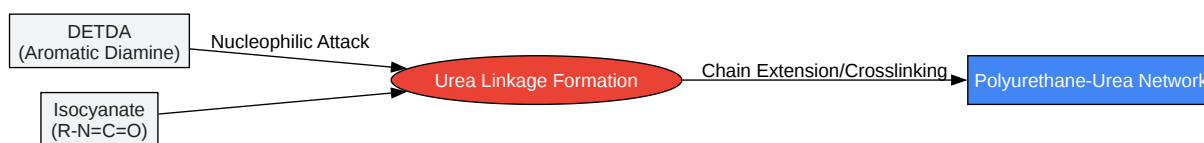
Diagram 1: Synthesis of Diethyltoluenediamine (DETD



[Click to download full resolution via product page](#)

Caption: A simplified workflow for the industrial synthesis of **DETD**A.

Diagram 2: Reaction Mechanism of DETDA with an Isocyanate



[Click to download full resolution via product page](#)

Caption: The reaction of **DETDA** with an isocyanate to form a stable urea linkage.

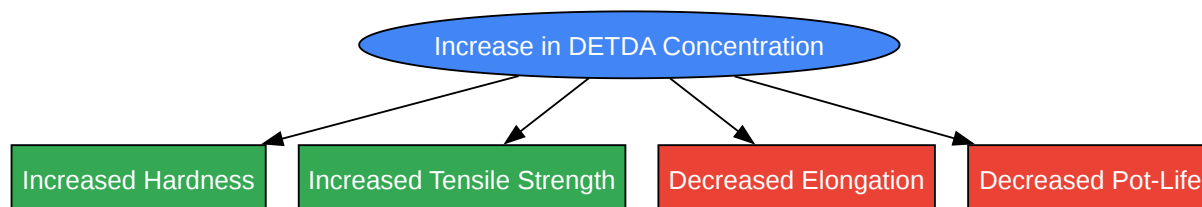
Diagram 3: Curing Mechanism of Epoxy Resin with DETDA



[Click to download full resolution via product page](#)

Caption: The curing of an epoxy resin initiated by the amine groups of **DETDA**.

Diagram 4: Logical Relationship - Effect of DETDA Concentration on Polyurethane Properties



[Click to download full resolution via product page](#)

Caption: The general effect of increasing **DETDA** concentration on key polyurethane properties.

Safety and Handling

DETDA is a chemical that requires careful handling. It is harmful if swallowed or in contact with skin and can cause serious eye irritation.^{[11][12][13]} May cause damage to organs through prolonged or repeated exposure.^[12] It is also considered very toxic to aquatic life with long-lasting effects.^{[12][13]}

Precautionary Measures:

- Wear appropriate personal protective equipment (PPE), including gloves, safety glasses with side-shields, and protective clothing.^{[11][12]}
- Use in a well-ventilated area or with local exhaust ventilation.^[14]
- Avoid breathing vapors or mist.
- Do not eat, drink, or smoke when handling this product.^{[11][12]}
- Wash hands thoroughly after handling.^[11]
- Store in a tightly closed container in a dry, cool, and well-ventilated place, away from heat and direct sunlight.^[13]
- Avoid contact with oxidizing agents and isocyanates during storage.^[14]

In case of exposure, follow the first-aid measures outlined in the Safety Data Sheet (SDS). For detailed toxicological and ecological information, refer to the manufacturer's SDS.[11][12][13][14]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. The Power of DETDA: Polyurethane, Coating, and Ink Advantages [chemball.com]
- 2. Directory of ASTM Test Methods for Cast Urethane Parts - Plan Tech [plantech.com]
- 3. CN101417953A - Synthesis method of diethyl toluene diamine - Google Patents [patents.google.com]
- 4. CN106946714A - A kind of synthetic technique of diethyltoluenediamine - Google Patents [patents.google.com]
- 5. nbinnno.com [nbinnno.com]
- 6. gantrade.com [gantrade.com]
- 7. Palmer Holland, Inc. - Diethyl Toluene Diamine (DETDA) - Amines - EP [products.palmerholland.com]
- 8. researchgate.net [researchgate.net]
- 9. Common Tests Used in the Cast Urethane Elastomer Industry [pma.memberclicks.net]
- 10. arxiv.org [arxiv.org]
- 11. Physical Properties of Urethanes Specified by ASTM [polydrive.com]
- 12. advanceseng.com [advanceseng.com]
- 13. Chemistry 211 Experiment 7 [home.miracosta.edu]
- 14. store.astm.org [store.astm.org]
- To cite this document: BenchChem. [Detda CAS number 68479-98-1 technical data sheet]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1629433#detda-cas-number-68479-98-1-technical-data-sheet]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com